The Structural Architecture of Apixaban: A Guide to Intermediates and Analogs

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Compound of Interest

Compound Name:	*3-Amino-1-(4-methoxyphenyl)pyrrolidin-2-one*
CAS No.:	*6103-44-2*
Cat. No.:	*B2384857*

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Executive Summary

Apixaban (BMS-562247) represents a pinnacle in structure-based drug design (SBDD), functioning as a highly selective, reversible, direct inhibitor of Factor Xa (FXa). Its potency (

nM) and oral bioavailability are strictly governed by its rigid "L-shaped" pharmacophore. This guide deconstructs the chemical architecture of Apixaban, focusing on the critical intermediate structural analogs that serve as both synthetic building blocks and potential process-related impurities.

For the development scientist, distinguishing between a synthetic intermediate (a necessary analog) and a degradation product (an unwanted analog) is the crux of CMC (Chemistry, Manufacturing, and Controls) strategy. This document outlines the synthesis of the core pyrazole scaffold, maps the genesis of structural impurities, and provides validated protocols for their isolation and analysis.

Part 1: The Apixaban Scaffold & Pharmacophore

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To understand the intermediates, one must first understand the target. Apixaban binds to the active site of FXa, bridging the S1 and S4 binding pockets.

- The S1 Pocket Binder: The p-methoxyphenyl group.[1] This moiety dictates orientation.
- The S4 Pocket Binder: The pyrazole-carboxamide core. The carboxamide nitrogen acts as a crucial hydrogen bond donor to the carbonyl of Gly216.
- The Linker: The central piperidin-2-one (lactam) ring locks the molecule into the bioactive conformation, minimizing the entropic penalty upon binding.

Any structural deviation in the intermediates—specifically in the pyrazole core or the lactam rings—results in "analogs" that either fail to cyclize correctly or exhibit drastically reduced binding affinity.

Part 2: Critical Synthetic Intermediates

The synthesis of Apixaban is a convergent strategy involving two primary complex intermediates.

The "Core" Intermediate (Pyrazole Scaffold)

Chemical Name: Ethyl 1-(4-methoxyphenyl)-7-oxo-4,5,6,7-tetrahydro-1H-pyrazolo[3,4-c]pyridine-3-carboxylate.[1][2] Role: This is the structural heart of the molecule. It contains the pyrazole ring fused to a dihydropyridinone. Synthetic Challenge: The formation of this intermediate typically involves a [3+2] cycloaddition between a hydrazono-chloride derivative and a morpholine-enamine precursor.

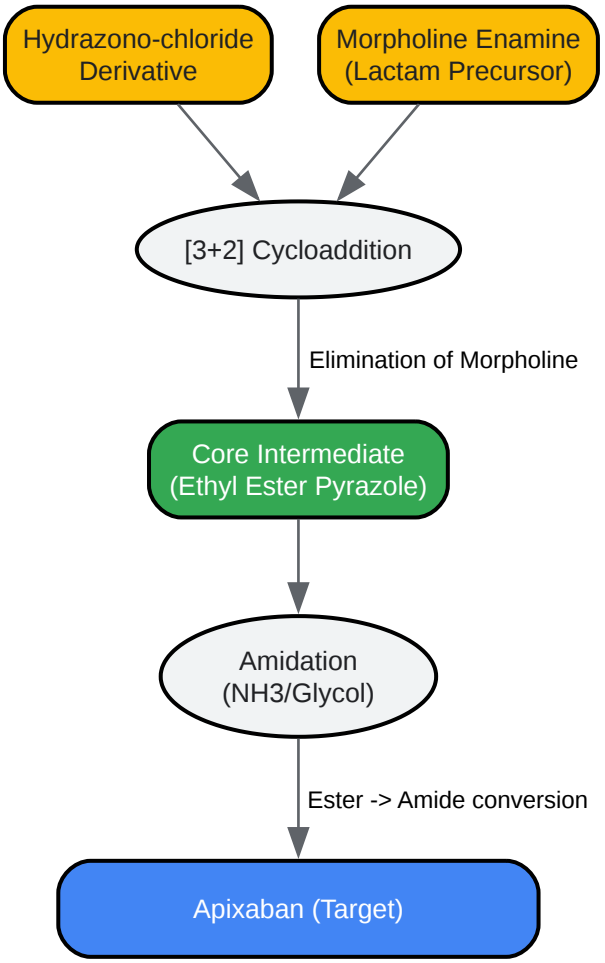
The "Tail" Intermediate (Lactam Precursor)

Chemical Name: 3-Morpholino-1-(4-nitrophenyl)-5,6-dihydropyridin-2(1H)-one. Role: Provides the second lactam ring and the linker to the core. Causality in Synthesis: The morpholine group functions as a leaving group/activator during the subsequent cycloaddition. Its presence is transient but critical; failure to eliminate the morpholine residue results in specific "morpholine-retained" impurity analogs.

Visualization: Retrosynthetic Disconnection

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The following diagram illustrates the convergent synthesis and the origin of the key intermediates.



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Caption: Retrosynthetic breakdown showing the convergence of the hydrazone and enamine fragments to form the pivotal Pyrazole Core Intermediate.

Part 3: Structural Analogs as Process Impurities

In the context of ICH Q3A/B guidelines, "analogs" often manifest as impurities. These molecules share the Apixaban scaffold but possess minor modifications that render them therapeutically inert or potentially toxic.

Table 1: Key Structural Analogs (Impurities)

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Analog Name	Structural Deviation	Origin/Cause	Control Strategy
Apixaban Ethyl Ester	Ethyl ester replaces Carboxamide at C3	Precursor Retention: Incomplete amidation of the Core Intermediate.	Monitor reaction completion; control water content in aminolysis.
Apixaban Acid	Carboxylic acid replaces Carboxamide at C3	Hydrolysis: Exposure of Apixaban or Ethyl Ester to acidic/basic aqueous conditions.	Maintain pH 6-8 during workup; avoid prolonged exposure to moisture.
Open-Ring Analog	Hydrolyzed Lactam Ring (Piperidinone)	Base Hydrolysis: Strong bases (e.g., NaOH) attack the lactam carbonyl.	Use milder bases (e.g., ,) for deprotonation steps.
N-Oxide Analog	Oxidation of the Piperidinone Nitrogen	Oxidation: Presence of peroxides in solvents or aggressive oxidative stress.	Use peroxide-free solvents (THF, Ethers); store under Nitrogen.

Deep Dive: The "Acid" Analog

The Apixaban Acid (1-(4-methoxyphenyl)-7-oxo-6-[4-(2-oxopiperidin-1-yl)phenyl]-4,5,6,7-tetrahydro-1H-pyrazolo[3,4-c]pyridine-3-carboxylic acid) is the most thermodynamically stable analog. In forced degradation studies, the amide bond hydrolyzes before the lactam rings open. This analog serves as a critical marker for shelf-life stability.

Part 4: Experimental Protocols

Protocol A: Synthesis of the Core Intermediate (Ethyl Ester)

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Rationale: This protocol uses a [3+2] cycloaddition. The choice of triethylamine (TEA) as a base is critical to neutralize the HCl generated without opening the lactam ring.

Reagents:

- (Z)-ethyl 2-chloro-2-(2-(4-methoxyphenyl)hydrazono)acetate (Hydrazone precursor).[3]
- 3-Morpholino-1-(4-nitrophenyl)-5,6-dihydropyridin-2(1H)-one (Enamine precursor).
- Triethylamine (TEA).
- Ethyl Acetate (EtOAc) or Toluene.

Step-by-Step Methodology:

- Preparation: Charge the reaction vessel with the Enamine precursor (1.0 eq) and Ethyl Acetate (10 volumes).
- Activation: Cool the mixture to 0–5°C. Add TEA (2.5 eq) dropwise. Note: Exothermic reaction; control rate to maintain temperature <10°C.
- Cycloaddition: Add the Hydrazone precursor (1.1 eq) slowly.
- Reflux: Heat the mixture to reflux (approx. 75–80°C) for 4–6 hours.
  - Mechanism Check: The morpholine group is eliminated in situ.
- Quench & Wash: Cool to room temperature. Add water (5 volumes). Separate the organic layer. Wash with 1N HCl (to remove residual morpholine and TEA), then brine.
- Isolation: Concentrate the organic layer under vacuum. Crystallize the residue from Ethanol/Heptane to yield the Ethyl Ester Intermediate.

Protocol B: Analytical Profiling of Analogs (HPLC)

Rationale: A gradient method is required to separate the polar "Acid" analog from the neutral Apixaban and the non-polar "Ethyl Ester" analog.

Chromatographic Conditions:

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- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 150 x 4.6 mm, 3.5 µm).
- Mobile Phase A: 0.1% Orthophosphoric acid in Water (pH ~2.0).
- Mobile Phase B: Acetonitrile.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm (Absorption max of the methoxyphenyl-pyrazole system).

Gradient Program:

Time (min)	% Mobile Phase B	Purpose
0.0	**20**	**Equilibration**
15.0	80	Elution of Apixaban & Ester
20.0	80	Wash

| 20.1 | 20 | Re-equilibration |

System Suitability Criteria:

- Resolution (

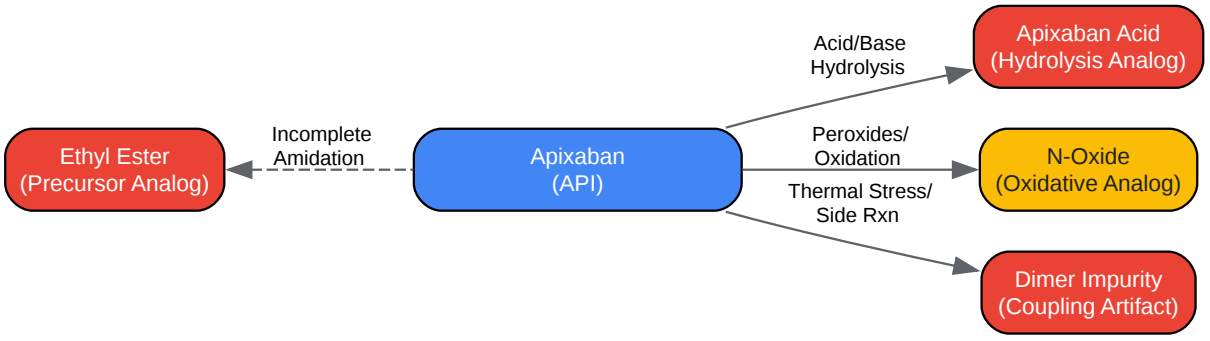
) between Apixaban and Apixaban Acid > 2.0.
- Tailing factor (

) for Apixaban peak < 1.5.

Part 5: Fate Mapping of Impurities

Understanding where analogs originate allows for proactive process control. The diagram below maps the degradation pathways.

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Caption: Fate mapping of Apixaban showing the divergence of the API into its primary structural analogs under stress conditions.

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